Comparative Guide: TAS05567 vs. Entospletinib (GS-9973) Potency Profile

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Compound of Interest	
Compound Name:	*TAS05567*
CAS No.:	*1429038-15-2*
Cat. No.:	*B611156*

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Executive Summary

This guide provides a technical head-to-head comparison of **TAS05567** and Entospletinib (GS-9973), two potent small-molecule inhibitors of Spleen Tyrosine Kinase (Syk). While both agents target the ATP-binding pocket of Syk to disrupt B-cell receptor (BCR) signaling, they exhibit distinct potency and selectivity profiles critical for translational research.

The Verdict:

- **TAS05567** demonstrates superior biochemical potency (IC50: 0.37 nM) and a highly refined selectivity profile (inhibiting only 4 of 192 kinases).[1][2] It represents a "next-generation" scaffold designed to minimize off-target toxicity (e.g., JAK2 inhibition).
- Entospletinib is a well-established clinical benchmark with high potency (IC50: ~7.6 nM) but retains a narrower therapeutic window regarding specific off-targets like JAK2 and FLT3 compared to **TAS05567**.

Mechanistic Foundation

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Syk is a cytoplasmic non-receptor tyrosine kinase essential for signal transduction in B-cells, mast cells, and macrophages. Upon BCR aggregation, Syk is recruited to the dual phosphorylated ITAMs of Ig

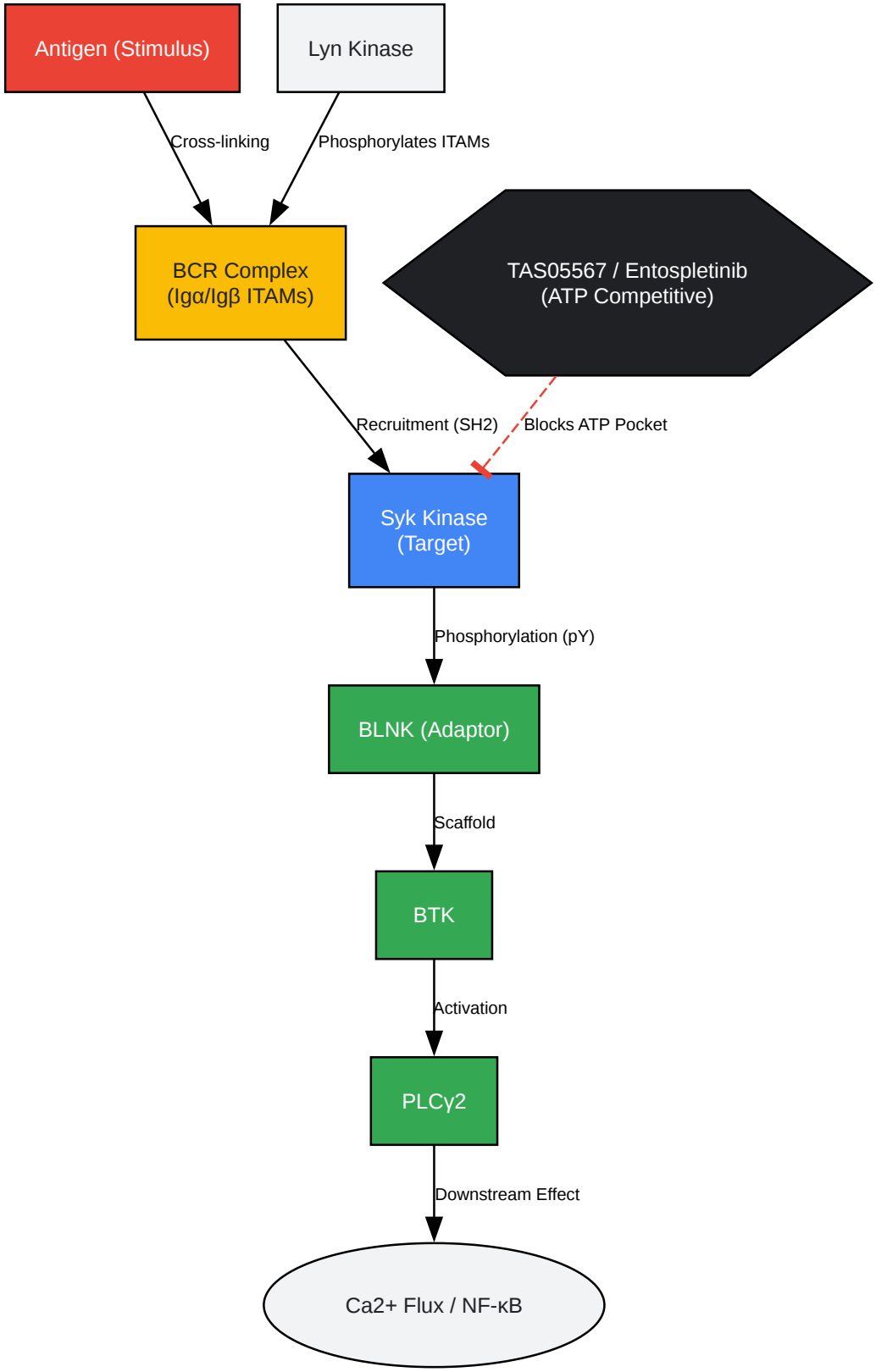
/Ig

, where it undergoes autophosphorylation and subsequently phosphorylates downstream adaptors like BLNK.

Signaling Pathway Visualization

The following diagram illustrates the BCR signaling cascade and the precise intervention point for both inhibitors.

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Figure 1: BCR signaling cascade showing Syk as the central node linking receptor engagement to downstream calcium flux. Inhibitors compete with ATP to prevent BLNK phosphorylation.

Biochemical & Cellular Potency Analysis

The following data aggregates results from primary literature, specifically highlighting the differential potency in cell-free (enzymatic) versus cellular environments.

Table 1: Comparative Potency Profile

Feature	TAS05567	Entospletinib (GS-9973)	Significance
Enzymatic IC50	0.37 nM	7.6 nM	TAS05567 is ~20x more potent in cell-free assays.
Cellular IC50 (pBLNK)	1.8 nM (Ramos cells)	~30 - 50 nM (Whole Blood)*	TAS05567 retains sub-nanomolar/low-nM potency in cells.
Kinase Selectivity	4 / 192 Kinases	Selective (Hits JAK2, FLT3, c-KIT)	TAS05567 has a "cleaner" kinome profile.
Key Off-Targets	FLT3 (10 nM), JAK2 (4.8 nM)	JAK2, FLT3, c-KIT	Both hit JAK2, but TAS05567 selectivity ratio is wider.
Binding Mode	ATP-Competitive	ATP-Competitive	Reversible binding type II (typically).

Note: Cellular IC50 values can vary by assay conditions (e.g., ATP concentration, serum protein binding). Entospletinib whole blood IC50 is often shifted due to high protein binding.

Selectivity Deep Dive

TAS05567 is engineered for extreme selectivity. In a panel of 192 kinases tested at 50 nM (approx.[1] 140x its IC50), it inhibited only 4 kinases by >70%:

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- Syk (Primary Target)
- JAK2 (IC50 = 4.8 nM)[2]
- FLT3 (IC50 = 10 nM)[2]
- RET (IC50 = 29 nM)[2]

Entospletinib, while selective compared to first-gen inhibitors like Fostamatinib (R406), exhibits closer equipotency against JAK2 and FLT3, which may contribute to specific clinical side effects (e.g., cytopenias) at higher doses.

Experimental Protocol: Cellular Potency Validation

To objectively compare these compounds in your own lab, do not rely solely on enzyme assays. Cellular context (membrane permeability, ATP competition) is critical. The Phospho-Flow Cytometry Assay measuring pBLNK (linker for activation of B cells) is the gold standard for functional Syk inhibition.

Protocol: Phospho-Syk/BLNK in Ramos Cells[2]

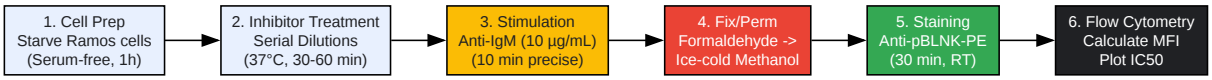
Objective: Determine the IC50 of **TAS05567** vs. Entospletinib by measuring the inhibition of IgM-stimulated BLNK phosphorylation.

Reagents Required:

- Cell Line: Ramos (RA 1) B-lymphocytes (ATCC).
- Compounds: **TAS05567** and Entospletinib (dissolved in DMSO, 10 mM stocks).
- Stimulus: Goat F(ab')2 anti-human IgM.
- Detection: PE Mouse Anti-Human BLNK (pY84) or pSyk (pY525/526).
- Buffer: BD Phosflow™ Perm Buffer III.

Workflow Diagram

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Figure 2: Step-by-step workflow for the cellular phosphoflow assay.

Step-by-Step Methodology:

- Preparation: Resuspend Ramos cells at

  cells/mL in serum-free RPMI. Starve for 1 hour at 37°C to reduce basal phosphorylation.

- Compound Dosing: Aliquot cells into a 96-well deep-well plate. Add inhibitors in a 3-fold serial dilution series (e.g., 1000 nM down to 0.01 nM). Include a DMSO-only control. Incubate for 45 minutes at 37°C.

- Activation: Stimulate cells with

  Goat F(ab')2 anti-human IgM for exactly 10 minutes.

  - Critical Control: Include an "Unstimulated" control to define the baseline.

- Fixation: Immediately stop the reaction by adding an equal volume of pre-warmed 4% Paraformaldehyde (PFA). Fix for 10 minutes at 37°C.

- Permeabilization: Spin down, remove PFA, and resuspend vigorously in ice-cold 90% Methanol. Incubate on ice for 30 minutes. (Cells can be stored at -20°C at this stage).

- Staining: Wash cells 2x with FACS buffer (PBS + 1% BSA). Stain with anti-pBLNK (or anti-pSyk) fluorophore-conjugated antibody for 30-60 minutes at room temperature in the dark.

- Analysis: Acquire data on a flow cytometer. Gate on live singlets. Calculate the Median Fluorescence Intensity (MFI).

- Calculation:

  Fit data to a 4-parameter logistic (4PL) regression to derive the IC50.

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